

Personal protective equipment for handling 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	1-(5-Bromopyridin-3-yl)-N-methylmethanamine
Cat. No.:	B1280138

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Essential Safety and Handling Guide for 1-(5-Bromopyridin-3-yl)-N-methylmethanamine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound.

Chemical Identifier and Hazard Information

Identifier	Value
IUPAC Name	1-(5-Bromopyridin-3-yl)-N-methylmethanamine
CAS Number	73335-64-5
Molecular Formula	C ₇ H ₉ BrN ₂
Molecular Weight	201.06 g/mol
Hazard Class	Acute Toxicity, Oral (Category 3)
Signal Word	Danger
Hazard Statements	H301 (Toxic if swallowed)

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required equipment.

Body Part	Required PPE	Standard
Eyes/Face	Chemical safety goggles or face shield	OSHA 29 CFR 1910.133 or EN 166
Hands	Chemical-resistant gloves (e.g., nitrile rubber)	EC Directive 89/686/EEC and EN 374
Body	Protective clothing, lab coat, boots	[1][2]
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	OSHA 29 CFR 1910.134 or EN 149

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for minimizing risks associated with **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**.

Preparation and Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[3]
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible.
- Ignition Sources: Keep the handling area free of heat, sparks, and open flames.[4][5] Use non-sparking tools and explosion-proof equipment.[1][4][5]

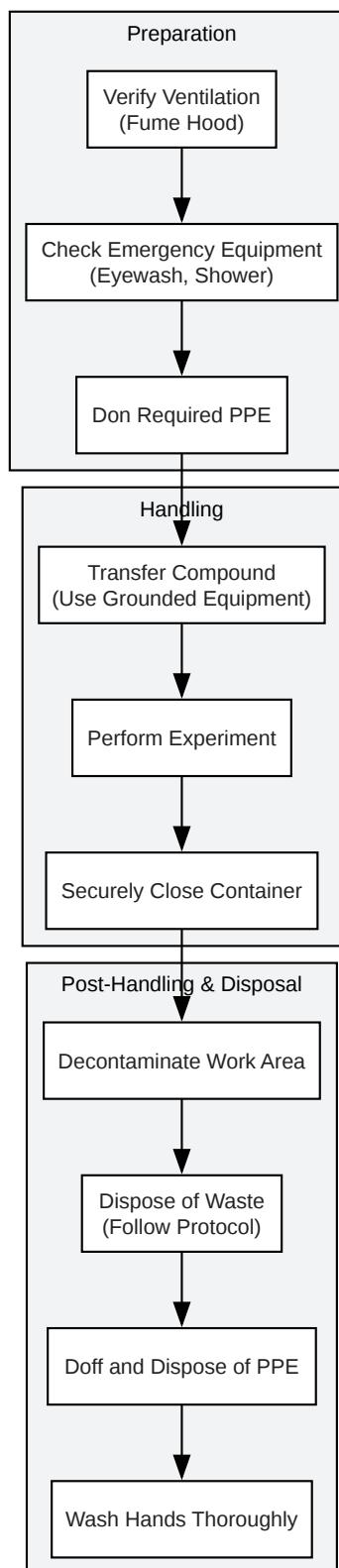
Handling the Compound

- Personal Protective Equipment: Don the appropriate PPE as detailed in the table above before handling the chemical.
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[1][4][5] Do not breathe dust or vapors.[1][4]
- Dispensing: When transferring the material, ground and bond containers to prevent static discharge.[1][5]
- Hygiene: Do not eat, drink, or smoke in the handling area.[1][2] Wash hands and face thoroughly after handling.[1]

Storage

- Container: Keep the container tightly closed when not in use.[1][4]
- Location: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents.[4][5]

Experimental Workflow Diagram



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Caption: Standard operational workflow for handling **1-(5-Bromopyridin-3-yl)-N-methylmethanamine**.

Emergency and Disposal Plan

Accidental Release Measures

- Evacuate: Alert others and evacuate the immediate area.
- Ventilate: Increase ventilation to the area.
- Contain Spill: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.[\[4\]](#)
[\[5\]](#)
- Collect: Carefully collect the absorbed material into a labeled, sealed container for disposal.
[\[1\]](#)[\[4\]](#)
- Decontaminate: Clean the spill area thoroughly.

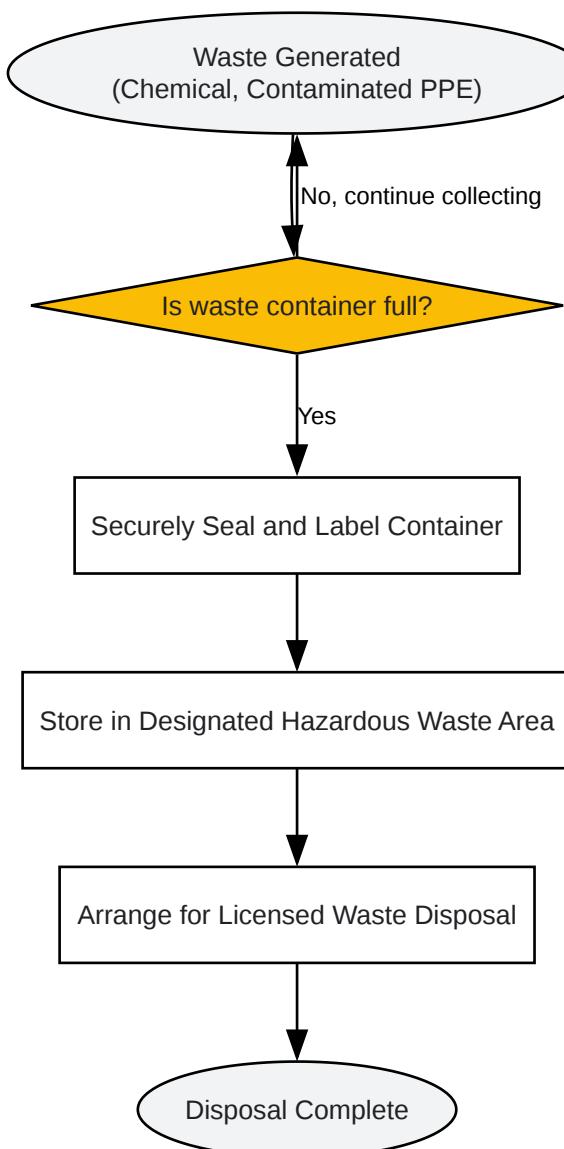
First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [3]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. [3] [6]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek medical attention. [3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention or call a poison control center. [3]

Disposal Protocol

- Waste Classification: This material and its container must be disposed of as hazardous waste.
- Collection: Collect waste in a designated, labeled, and sealed container.
- Regulatory Compliance: Dispose of contents and container in accordance with all local, regional, national, and international regulations.[2][6] Do not empty into drains.[4]

Disposal Decision Pathway



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Caption: Logical steps for the proper disposal of chemical and contaminated waste.

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- To cite this document: BenchChem. [Personal protective equipment for handling 1-(5-Bromopyridin-3-yl)-N-methylmethanamine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280138#personal-protective-equipment-for-handling-1-5-bromopyridin-3-yl-n-methylmethanamine]

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